

# 1-Bromoeicosane molecular weight and formula

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## Compound of Interest

Compound Name: 1-Bromoeicosane

Cat. No.: B1265406

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## Technical Guide: 1-Bromoeicosane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **1-Bromoeicosane**, a long-chain saturated halogenated aliphatic hydrocarbon. The information presented is intended to support research and development activities where this compound is of interest.

## Core Physicochemical Data

The molecular formula and molecular weight of **1-Bromoeicosane** are summarized below. This data is compiled from comprehensive chemical databases.

Property	Value	Citations
Molecular Formula	C <sub>20</sub> H <sub>41</sub> Br	[1][2][3]
Linear Formula	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>19</sub> Br	[4]
Molecular Weight	361.44 g/mol	[3][4]
361.4 g/mol	[1]	
361.444 g/mol	[2]	

Synonyms: Eicosyl bromide, n-Eicosyl bromide[2][3][5]

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols and specific signaling pathways involving **1-Bromoeicosane** are highly application-dependent and are not broadly available in general chemical property databases. Researchers are advised to consult specialized literature relevant to their specific field of investigation for detailed methodologies.

Due to the absence of specific signaling pathway information related to **1-Bromoeicosane** in the conducted search, a corresponding visualization is not applicable at this time.

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## References

- 1. 1-Bromoeicosane | C<sub>20</sub>H<sub>41</sub>Br | CID 20271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Bromoeicosane [webbook.nist.gov]
- 3. 1-Bromoicosane | 4276-49-7 [chemicalbook.com]
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- 5. 1-Bromoeicosane (CAS 4276-49-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
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